

Spectroscopic and Synthetic Profile of 2,6-Dibenzylidenecyclohexanone: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Dibenzylidenecyclohexanone

Cat. No.: B188912

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This technical guide provides an in-depth overview of the spectroscopic properties and synthetic methodology for **2,6-Dibenzylidenecyclohexanone** (C₂₀H₁₈O). The information is tailored for researchers, scientists, and professionals in drug development, offering a consolidated resource for the characterization and synthesis of this compound.

Spectroscopic Data

The spectroscopic data for **2,6-Dibenzylidenecyclohexanone**, a bis-chalcone derivative, is crucial for its identification and structural elucidation. The following tables summarize the key findings from Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) analyses.

Infrared (IR) Spectroscopy

The IR spectrum of **2,6-Dibenzylidenecyclohexanone** is characterized by strong absorptions corresponding to the carbonyl group (C=O) and the carbon-carbon double bonds (C=C) of the α,β -unsaturated ketone system and the aromatic rings.

Wavenumber (cm ⁻¹)	Assignment	Reference
1661 - 1668	C=O Stretch (Ketone)	[1] [2]
1606 - 1610	C=C Stretch (Alkene)	[2]
1574 - 1583	C=C Stretch (Aromatic)	[1] [2]
3022	C-H Stretch (Aromatic)	[1]
2920 - 2950	C-H Stretch (Aliphatic)	[1] [3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are essential for confirming the molecular structure of **2,6-Dibenzylidenecyclohexanone**, revealing the chemical environment of each proton and carbon atom.

¹H NMR Data (400 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Reference
7.73 - 7.84	s	2H	Allylic (=CH)	[1] [3]
7.25 - 7.50	m	10H	Aromatic (Ar-H)	[1] [3]
2.87 - 3.02	m / t	4H	Allylic CH ₂ (adjacent to C=C)	[1] [3]
1.76 - 1.82	m	2H	CH ₂ (central position in cyclohexanone)	[1] [3]

¹³C NMR Data (101 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment	Reference
190.41	C=O (Ketone)	[3]
136.96	Aromatic C (quaternary)	[3]
136.23	Allylic =CH	[3]
136.01	Aromatic C (quaternary)	[3]
130.39	Aromatic CH	[3]
128.61	Aromatic CH	[3]
128.41	Aromatic CH	[3]
28.48	Allylic CH ₂ (adjacent to C=C)	[3]
23.04	CH ₂ (central position in cyclohexanone)	[3]

Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight of **2,6-Dibenzylidenecyclohexanone**.

m/z	Assignment	Reference
274.36	[M] ⁺	[1]

Experimental Protocols

The synthesis of **2,6-Dibenzylidenecyclohexanone** is typically achieved through a Claisen-Schmidt condensation reaction.

Synthesis of 2,6-Dibenzylidenecyclohexanone[1][4]

This procedure involves the base-catalyzed condensation of cyclohexanone with two equivalents of benzaldehyde.

Materials:

- Cyclohexanone (1.0 equivalent)
- Benzaldehyde (2.0 equivalents)
- Sodium Hydroxide (NaOH) (2.2 equivalents)
- Dilute Hydrochloric Acid (HCl)
- Ethanol (for recrystallization)

Procedure:

- A mixture of cyclohexanone (1.0 equiv), benzaldehyde (2.0 equiv), and solid NaOH (2.2 equiv) are ground together in a mortar at room temperature for approximately 30 minutes.[\[1\]](#)
- The progress of the reaction is monitored by thin-layer chromatography (TLC).[\[1\]](#)
- Upon completion, dilute HCl is carefully added to neutralize the mixture.[\[1\]](#)
- The resulting solid product is collected by filtration and air-dried.[\[1\]](#)
- The crude product is then purified by recrystallization from ethanol to yield a yellow powder.
[\[1\]](#)

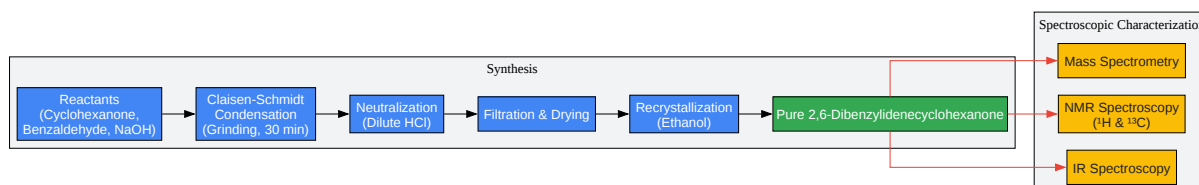
Spectroscopic Analysis

Instrumentation:

- IR Spectroscopy: Spectra can be recorded on a Shimadzu or Bruker Tensor 27 FT-IR spectrophotometer using KBr pellets or an ATR-Neat technique.[\[3\]](#)[\[4\]](#)
- NMR Spectroscopy: ^1H and ^{13}C NMR spectra are typically recorded on a 400 MHz spectrometer (e.g., Varian Mercury) in deuterated chloroform (CDCl_3) with Tetramethylsilane (TMS) as the internal standard.[\[3\]](#)
- Mass Spectrometry: Mass spectra can be obtained using techniques such as GC-MS.[\[2\]](#)

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and spectroscopic characterization of **2,6-Dibenzylidenecyclohexanone**.



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Caption: Synthesis and characterization workflow for **2,6-Dibenzylidenecyclohexanone**.

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